

Operational Guide: Disposal of 2-Naphthol, 1-methyl-6-pentyl-

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Compound of Interest

Compound Name: 2-Naphthol, 1-methyl-6-pentyl-

CAS No.: 17324-14-0

Cat. No.: B12705488

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Executive Summary & Chemical Assessment

Critical Notice: "2-Naphthol, 1-methyl-6-pentyl-" is a specific alkylated naphthol derivative often used as a research intermediate.^{[1][2][3]} Due to the specificity of this isomer, comprehensive commercial Safety Data Sheets (SDS) may be unavailable. You must treat this compound as a High-Hazard Research Chemical based on the toxicology and reactivity profile of the Substituted Naphthol class.^{[1][3]}

Chemical Profile & Hazards: This compound functions as a lipophilic weak acid. Its alkyl chain (pentyl group) significantly increases its lipophilicity compared to the parent 2-naphthol, enhancing its ability to penetrate biological membranes and persist in aquatic environments.^{[1][2][3]}

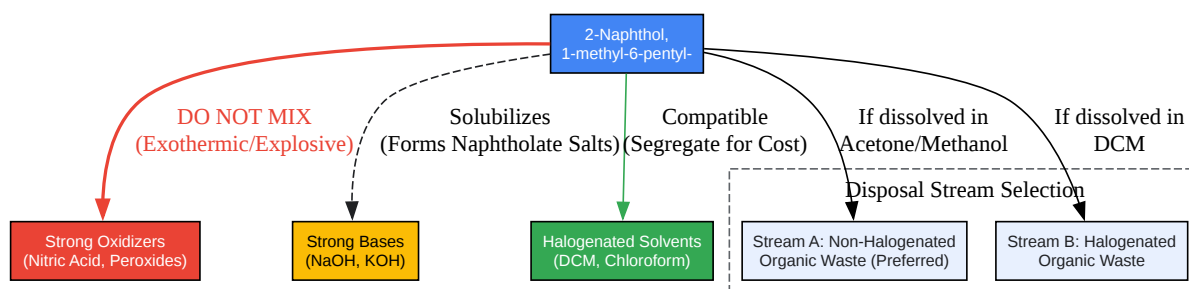
Property	Assessment (Based on SAR*)	Operational Implication
Class	Alkyl-Substituted Naphthol	Handle as a toxic phenolic compound.[1][2][3]
Physical State	Solid (likely waxy) or Viscous Oil	May adhere to glass; requires solvent rinsing for full removal.
Aquatic Toxicity	High (Category 1)	NEVER dispose of down the drain. Zero-tolerance for release.
Reactivity	Incompatible with Oxidizers	Explosion Risk if mixed with Nitric Acid or Peroxides.[3]
pKa	~9.5 (Weak Acid)	Soluble in high pH (NaOH); precipitates in acid.

*SAR: Structure-Activity Relationship derived from 2-Naphthol (CAS 135-19-3) and 1-Methyl-2-naphthol (CAS 1076-26-2).[1][2][3]

Pre-Disposal Segregation & Compatibility

Proper segregation is the primary defense against laboratory accidents.[3] Naphthols are electron-rich aromatics that react violently with strong oxidizers.[1][2][3]

Figure 1: Chemical Compatibility Logic The following diagram illustrates the critical segregation rules for this compound to prevent exothermic reactions.



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Caption: Segregation logic emphasizing the critical incompatibility with oxidizers and the selection of the correct organic waste stream.

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Compound)

Use this protocol for expired stocks, degradation products, or contaminated solids.[1][2]

- PPE Verification:
 - Gloves: Double-glove with Nitrile (0.11 mm minimum).[1][3] For prolonged handling, use Silver Shield/4H.[3]
 - Eye Protection: Chemical splash goggles.
 - Respiratory: Work inside a fume hood.[4][5] If weighing large quantities, use an N95 or P100 particulate respirator.[3]
- Container Selection:
 - Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar.[1][2][3]
 - Why? Naphthols can stain and adhere to plastics; HDPE is resistant and impact-safe.[1][3]

- Transfer:
 - Transfer the solid chemically.[3] Do not create dust.[3][6][7][8][9]
 - Wipe the spatula/tools with a solvent-dampened Kimwipe (Acetone or Ethanol).[1][3]
- Labeling:
 - Label as: "Hazardous Waste - Solid Toxic."
 - Constituents: "**2-Naphthol, 1-methyl-6-pentyl-** (100%)".[1][2][3]
 - Hazard Checkbox: Toxic, Irritant.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this protocol for reaction byproducts or solvent washes.[2][5]

- pH Check (Self-Validating Step):
 - Dip a pH strip into the waste solution.[3]
 - Requirement: Ensure pH is between 5 and 9.[3]
 - Reasoning: If the solution is highly acidic (e.g., from an acid workup) and you add it to a waste container with basic residues, it may heat up. If it is highly basic, the naphthol exists as a salt, which is more water-soluble and mobile if spilled.[1][2][3] Neutralize if necessary.
- Solvent Compatibility:
 - Determine the primary solvent.[3]
 - Non-Halogenated: (Acetone, Ethyl Acetate, Methanol, THF)

Red Can/Tag.
 - Halogenated: (DCM, Chloroform)

Yellow Can/Tag.

- Quenching (If Reactive Reagents Present):
 - If the mixture contains unreacted reagents (e.g., alkyl halides, hydrides), quench them before adding the naphthol derivative to the main waste carboy.
- Transfer:
 - Pour into the appropriate carboy using a funnel.[3]
 - Do not overfill (leave 10% headspace).

Emergency Procedures: Spills

Immediate Action: Evacuate the immediate area if dust is airborne.

Spill Type	Protocol
Solid Spill	1. Do not dry sweep (creates dust).2.[3][7] Cover with wet paper towels or oil-absorbent pads.3.[1][3] Scoop into a bag and seal. Label as hazardous waste.[3]
Liquid Spill	1. Cover with vermiculite or clay absorbent.2.[3] Do not use sawdust (Combustible + Phenol risk).3.[3] Wash the area with a dilute soap solution (alkaline soap helps solubilize the naphthol for removal).
Skin Contact	1. Immediate Wash: Soap and water for 15 minutes.2.[3][7] Do NOT use alcohol (Ethanol/Methanol) on skin; it increases absorption of naphthols into the blood.

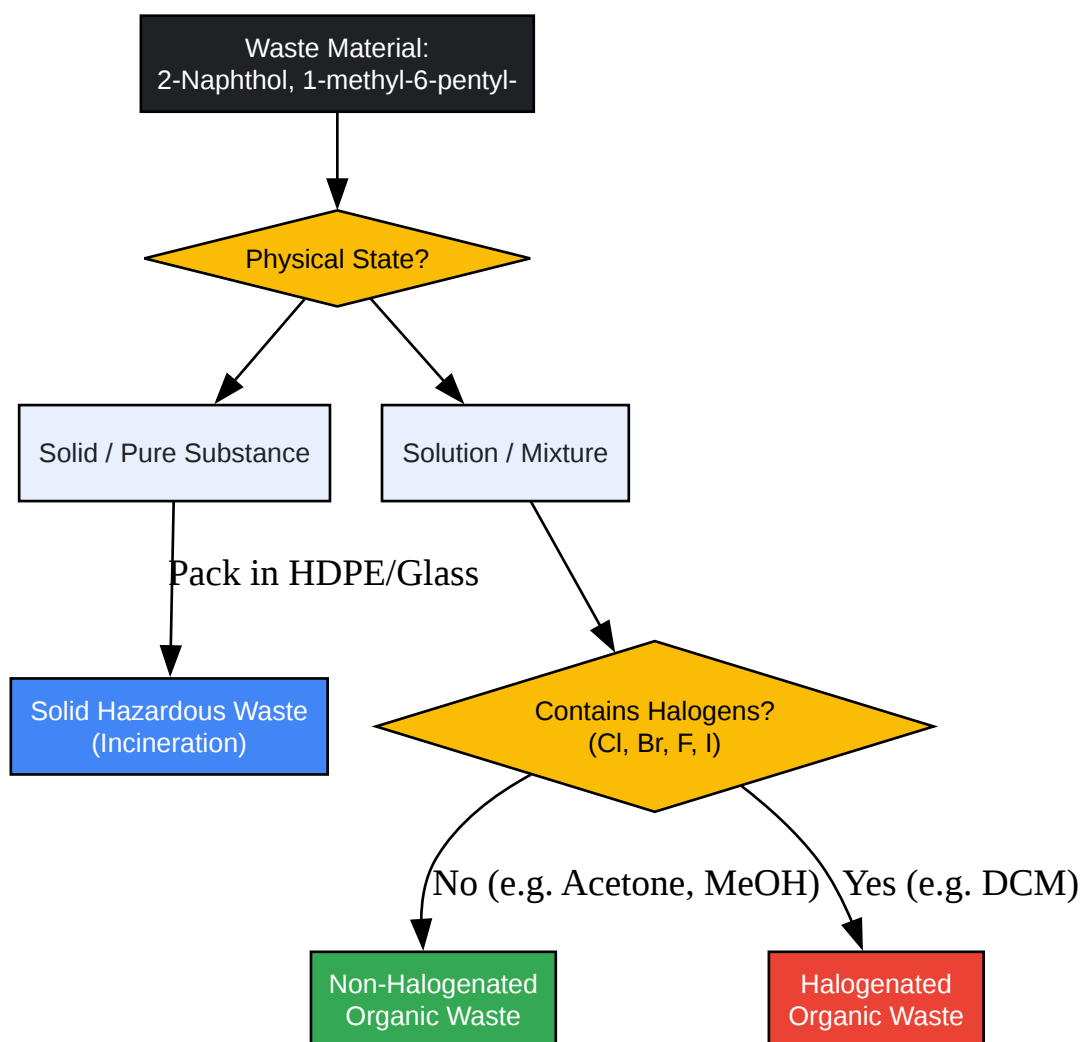
Regulatory Classification (Reference Data)

When filling out waste manifests, use the following classification codes. Since a specific CAS is not listed on major regulatory lists, default to the "N.O.S." [1][2] (Not Otherwise Specified) categories for Toxic Solids/Liquids.

- US EPA (RCRA): Not specifically P or U listed.
 - Characteristic: Toxic (if TCLP fails, though unlikely for this specific isomer).
 - Recommended Code: D002 (if corrosive/irritant properties are evident) or generic organic waste codes.
- EU Waste Code (EWC):
 - 07 01 04* (Other organic solvents, washing liquids and mother liquors).
- DOT/IATA (Shipping/Transport):
 - UN Number: UN 2811 (Toxic solid, organic, n.o.s.) or UN 3077 (Environmentally hazardous substance, solid, n.o.s.).
 - Proper Shipping Name: Toxic solid, organic, n.o.s. (Contains **2-Naphthol, 1-methyl-6-pentyl-**).^{[1][2][3]}

Decision Workflow: Disposal Pathway

Figure 2: Operational Decision Tree Follow this workflow to determine the exact disposal route for your material.



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Caption: Decision tree for categorizing waste into Solid, Non-Halogenated, or Halogenated streams.

References

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